

Indirubin-5-sulfonate in metabolic imaging of mitochondria

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Compound Focus: Indirubin-5-sulfonate

CAS No.: 244021-67-8

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Biochemical Profile of Indirubin-5-Sulfonate

The table below summarizes the known biochemical interactions of **Indirubin-5-sulfonate**, which are relevant to its potential effects on cellular metabolism.

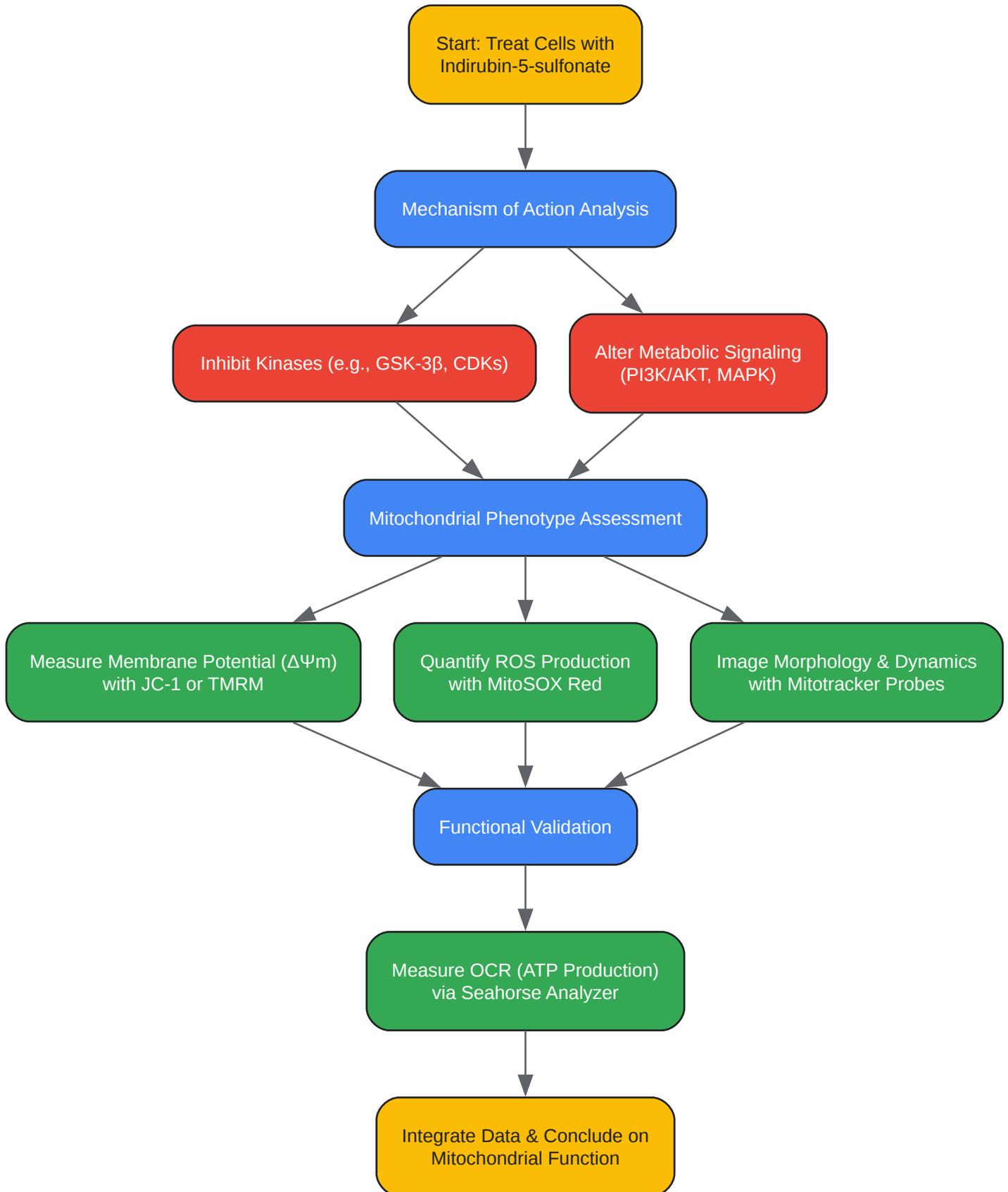
Target / Parameter	Description / Value	Experimental Context	Citation
Glycogen Phosphorylase b (GPb)	Inhibition Constant (K_i) = $13.8 \pm 0.2 \mu\text{M}$	Rabbit muscle GPb; acts synergistically with glucose.	[1]
Glycogen Phosphorylase a (GPa)	Inhibition Constant (K_i) = $57.8 \pm 7.1 \mu\text{M}$	Rabbit muscle GPa.	[1]
Cyclin-Dependent Kinase 2 (CDK2)	Half-Maximal Inhibitory Concentration (IC_{50}) = 35 nM	Purified enzyme assay.	[1]
Binding Site on Glycogen Phosphorylase	Purine inhibitor site	Crystal structure (2.3 Å) shows intercalation between Phe285 and Tyr613.	[1]

Target / Parameter	Description / Value	Experimental Context	Citation
General Kinase Inhibition	ATP-competitive inhibitor	Binds to the ATP site of kinases like CDK2; a property shared by the indirubin class.	[2]

Proposed Workflow for Mitochondrial Imaging

Given the lack of direct protocols, the following diagram outlines a conceptual research pathway to investigate the effects of **Indirubin-5-sulfonate** on mitochondria, based on its known targets and similar research strategies.

Proposed Workflow for Mitochondrial Imaging Research



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Detailed Experimental Protocols

Here are detailed methodologies for the key experiments outlined in the workflow.

Protocol 1: Kinase Inhibition Assay to Confirm Target Engagement

This protocol validates the primary mechanism of action of **Indirubin-5-sulfonate**.

- **Objective:** To confirm that **Indirubin-5-sulfonate** inhibits its intended kinase targets (e.g., GSK-3 β , CDKs) in a cellular context.
- **Materials:**
 - **Indirubin-5-sulfonate** (e.g., Tocris Bioscience, #2845), reconstituted in DMSO.
 - Cell line of interest (e.g., HEK-293, HeLa).
 - Lysis Buffer (e.g., RIPA buffer with protease and phosphatase inhibitors).
 - Antibodies for phospho-specific substrates of the target kinase (e.g., anti-phospho-GSK-3 β Ser9) and total protein.
- **Method:**
 - **Cell Treatment:** Seed cells in 6-well plates. The next day, treat with varying concentrations of **Indirubin-5-sulfonate** (e.g., 0.1, 1, 10 μ M) and a DMSO vehicle control for 2-6 hours.
 - **Cell Lysis:** Aspirate the medium, wash cells with ice-cold PBS, and lyse them in RIPA buffer on ice for 30 minutes. Centrifuge at 14,000 \times g for 15 minutes at 4°C.
 - **Western Blotting:** Determine protein concentration in the supernatant. Separate equal amounts of protein by SDS-PAGE and transfer to a PVDF membrane. Probe the membrane with phospho-specific and total antibodies to assess kinase inhibition. Reduced phosphorylation of the substrate indicates successful target engagement [2].

Protocol 2: Imaging Mitochondrial Membrane Potential ($\Delta\Psi_m$)

This is a foundational protocol for assessing mitochondrial health, which can be applied after treatment with **Indirubin-5-sulfonate**.

- **Objective:** To determine if treatment with **Indirubin-5-sulfonate** alters the mitochondrial membrane potential.

- **Materials:**
 - JC-1 dye (5,5',6,6'-Tetrachloro-1,1',3,3'-tetraethylbenzimidazolylcarbocyanine iodide) or TMRM (Tetramethylrhodamine, Methyl Ester).
 - Live-cell imaging medium.
 - Confocal microscope or fluorescence plate reader.
- **Method:**
 - **Cell Preparation:** Seed cells onto glass-bottom dishes or multi-well plates. After treatment with **Indirubin-5-sulfonate**, load cells with JC-1 (2 μ M) or TMRM (50 nM) in pre-warmed imaging medium for 30 minutes at 37°C.
 - **Washing:** Gently wash cells twice with fresh medium to remove excess dye.
 - **Image Acquisition:** Image live cells immediately.
 - **For JC-1:** Use 488 nm excitation. Monitor emission at 530 nm (green, monomeric form, indicates depolarized mitochondria) and 590 nm (red, J-aggregate form, indicates hyperpolarized mitochondria). The **red/green fluorescence ratio** is a quantitative measure of $\Delta\Psi_m$.
 - **For TMRM:** Use 543 nm excitation and 565-625 nm emission. A decrease in fluorescence intensity indicates a loss of $\Delta\Psi_m$.
 - **Analysis:** Use image analysis software (e.g., ImageJ) to quantify the mean fluorescence intensity in the mitochondrial regions of multiple cells.

Future Research Directions

To firmly establish **Indirubin-5-sulfonate** as a tool for mitochondrial metabolic imaging, future work should focus on:

- **Direct Probe Development:** Designing a derivative of **Indirubin-5-sulfonate** that is conjugated to a fluorophore, enabling direct visualization of its localization.
- **Metabolic Flux Analysis:** Combining imaging with real-time metabolic assays (like the Seahorse XF Analyzer) to directly correlate any observed mitochondrial morphological changes with functional parameters such as Oxygen Consumption Rate (OCR) and Extracellular Acidification Rate (ECAR) [3].
- **Investigation of Secondary Pathways:** Exploring how its primary kinase inhibition affects downstream mitochondrial regulators, such as the PI3K/AKT pathway, which is known to be modulated by other indirubin derivatives [3] [4].

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